

Ethyl methyl sulfide safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl methyl sulfide

Cat. No.: B1214599

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling of **Ethyl Methyl Sulfide**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and detailed handling precautions for **ethyl methyl sulfide** (CAS No. 624-89-5). The information is intended to support researchers, scientists, and professionals in drug development in the safe handling and use of this chemical in a laboratory setting.

Chemical Identification and Properties

Ethyl methyl sulfide, also known as 2-thiabutane, is a highly flammable liquid with a characteristic stench.^[1] It is crucial to be aware of its physical and chemical properties to ensure safe handling.

Table 1: Physical and Chemical Properties of **Ethyl Methyl Sulfide**

Property	Value	Source
CAS Number	624-89-5	[1][2]
Molecular Formula	C3H8S	[3][4]
Molecular Weight	76.16 g/mol	[4][5][6]
Appearance	Colorless liquid	[1][3]
Odor	Stench, unpleasant, like rotten cabbage or garlic	[1][3]
Boiling Point	66 - 67 °C (151 - 153 °F)	
Melting Point	-106 °C (-159 °F)	
Density	0.842 g/cm ³ at 25 °C (77 °F)	
Flash Point	-15 °C (5 °F) (closed cup)	[7][8]
Solubility	Insoluble in water; soluble in organic solvents, alcohols, and oils.[3][5]	
Vapor Pressure	272 mmHg at 37.7 °C	[8]

Hazard Identification and Classification

Ethyl methyl sulfide is classified as a highly flammable liquid and vapor.[1][2] It is essential to understand the associated hazards to implement appropriate safety measures.

Table 2: Hazard Classification

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapour.
Skin Irritation	Category 2	H315: Causes skin irritation.[9]
Eye Irritation	Category 2A	H319: Causes serious eye irritation.[9]

Signal Word: Danger[1]

Hazard Pictogram:

- GHS02: Flame

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is paramount to prevent accidents and exposure.

Handling

- Ventilation: Always handle **ethyl methyl sulfide** in a well-ventilated area, preferably within a chemical fume hood.[1][2] Use explosion-proof electrical, ventilating, and lighting equipment.[1]
- Ignition Sources: Keep away from all sources of ignition, including heat, sparks, open flames, and hot surfaces.[1][2] No smoking is permitted in areas where this chemical is handled or stored.[1]
- Static Discharge: Take precautionary measures against static discharge.[1] Ground and bond containers and receiving equipment.[1][2] Use only non-sparking tools.[1]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.[1] Specific recommendations are detailed in Section 4.
- Hygiene: Avoid contact with skin and eyes.[6] Do not breathe vapors or mists.[1] Wash hands thoroughly after handling.[1] Do not eat, drink, or smoke when using this product.[9]

Storage

- Conditions: Store in a cool, dry, and well-ventilated place.[1] Keep containers tightly closed.[1][2]
- Location: Store in a designated flammables area.[1]
- Incompatible Materials: Keep away from strong oxidizing agents.[1]

Personal Protective Equipment (PPE) Selection

The selection of appropriate PPE is critical to minimize exposure risk.

Table 3: Personal Protective Equipment (PPE) Recommendations

Protection Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure.[1] Flame retardant antistatic protective clothing is recommended. The specific glove material and breakthrough time should be determined based on the specific laboratory conditions and manufacturer's recommendations.
Respiratory Protection	Respiratory protection is required when vapors or aerosols are generated. A respirator with a filter type ABEK is recommended. The user must ensure that the respirator is properly fitted and that maintenance, cleaning, and testing are carried out according to the manufacturer's instructions.

PPE Selection Workflow



[Click to download full resolution via product page](#)

Caption: PPE Selection Workflow for Handling **Ethyl Methyl Sulfide**.

Emergency Procedures

Detailed procedures for handling emergencies are crucial for ensuring laboratory safety.

First-Aid Measures

Table 4: First-Aid Measures for **Ethyl Methyl Sulfide** Exposure

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][10]
Skin Contact	Immediately wash off with soap and plenty of water while removing all contaminated clothing and shoes.[1] Rinse skin with water/shower. Seek medical attention.[1]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[1] Remove contact lenses if present and easy to do. Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person.[1] Drink plenty of water. Call a physician immediately.[1]

Fire-Fighting Measures

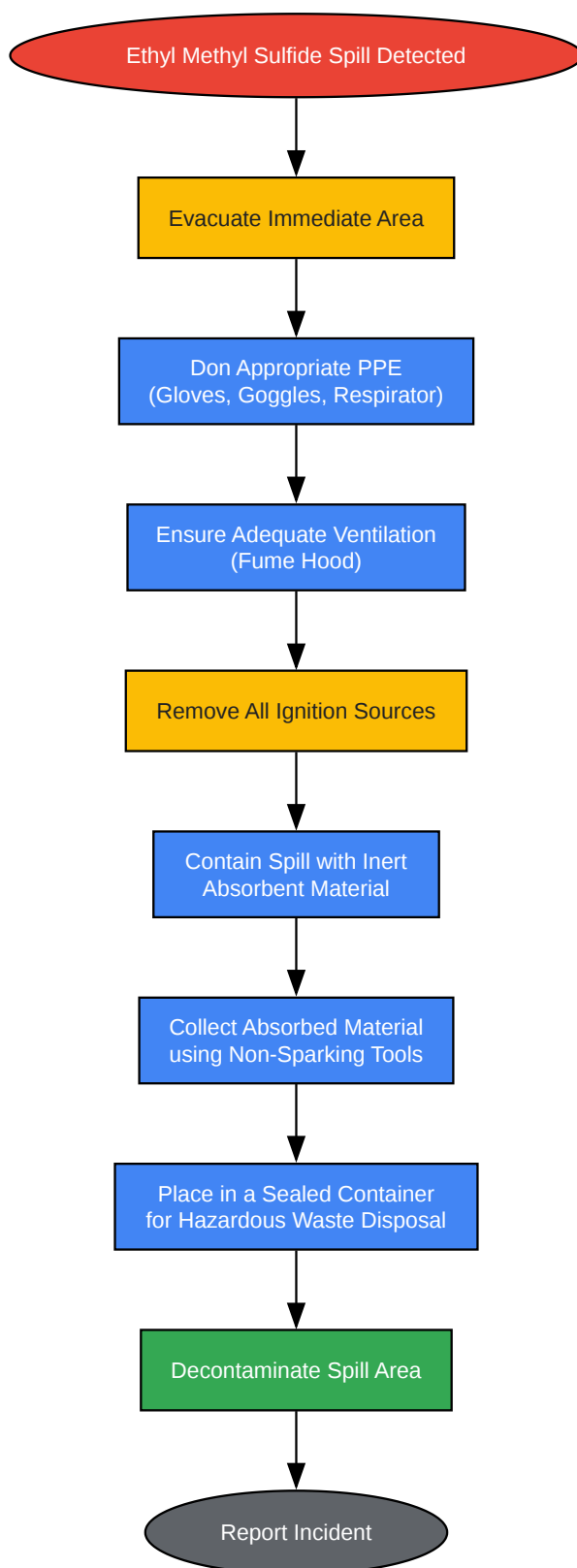
- Suitable Extinguishing Media: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish. Carbon dioxide and extinguishing powder are also suitable.[2]
- Unsuitable Extinguishing Media: Do not use a water jet.[2]

- Specific Hazards: **Ethyl methyl sulfide** is highly flammable. Vapors are heavier than air and may travel to a source of ignition and flash back.^[1] Containers may explode when heated.^[1]
- Protective Equipment: In the event of a fire, wear a self-contained breathing apparatus (SCBA) and full protective gear.^[1]

Accidental Release Measures

- Personal Precautions: Remove all sources of ignition.^[1] Ensure adequate ventilation. Do not breathe vapors or aerosols. Wear appropriate personal protective equipment.^[2]
- Environmental Precautions: Prevent the product from entering drains, sewers, or water courses.^[2]
- Containment and Cleanup: Cover drains. Absorb the spill with inert, non-combustible material (e.g., sand, earth, vermiculite) and collect it for disposal in a suitable container.^[1]
^[11] Use spark-proof tools and explosion-proof equipment.^[1]

Spill Response Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for Responding to an **Ethyl Methyl Sulfide** Spill.

Toxicological and Ecological Information

- Acute Toxicity: No acute toxicity information is available for this product.[1] The chemical, physical, and toxicological properties have not been thoroughly investigated.
- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.
- Ecological Information: Do not empty into drains.[1] Due to its volatility, it will likely be mobile in the environment.[1]

Disposal Considerations

Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste.[1] Disposal must be in accordance with local, regional, and national hazardous waste regulations.[1][2]

This guide is intended for informational purposes and should be used in conjunction with the official Safety Data Sheet (SDS) provided by the manufacturer. Always consult the most current SDS for the specific product you are using.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. cpachem.com [cpachem.com]
- 3. CAS 624-89-5: Ethyl methyl sulfide | CymitQuimica [cymitquimica.com]
- 4. scbt.com [scbt.com]
- 5. Ethyl methyl sulfide | C₃H₈S | CID 12230 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. hpc-standards.com [hpc-standards.com]
- 7. ethyl methyl sulfide, 624-89-5 [thegoodscentcompany.com]

- 8. Ethyl methyl sulfide 96 624-89-5 [sigmaaldrich.com]
- 9. msdsdigital.com [msdsdigital.com]
- 10. aksci.com [aksci.com]
- 11. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- To cite this document: BenchChem. [Ethyl methyl sulfide safety data sheet and handling precautions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1214599#ethyl-methyl-sulfide-safety-data-sheet-and-handling-precautions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com